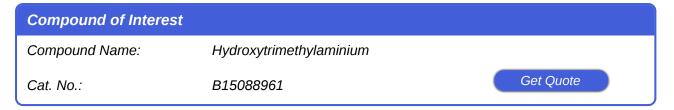


An In-depth Technical Guide to Hydroxytrimethylaminium: Structure, Properties, and Biological Significance

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxytrimethylaminium, the conjugate acid of trimethylamine N-oxide (TMAO), is a quaternary ammonium cation of significant interest in biological and chemical research. Its prevalence in marine life as an osmoprotectant and its association with human health as the protonated form of the gut microbiome-derived metabolite TMAO underscore its importance. This technical guide provides a comprehensive overview of the structure, chemical formula, physicochemical properties, synthesis, and biological context of **hydroxytrimethylaminium**, tailored for a scientific audience.

Chemical Structure and Formula

Hydroxytrimethylaminium is a simple quaternary ammonium cation. The central nitrogen atom is bonded to three methyl groups and one hydroxyl group, resulting in a permanent positive charge on the nitrogen atom.

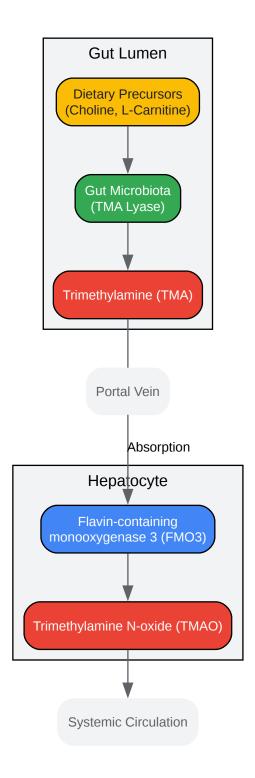
IUPAC Name: hydroxy(trimethyl)azanium[1]

Molecular Formula: C₃H₁₀NO⁺[1]

Synonyms: hydroxy(trimethyl)ammonium, Trimethylamine oxide (protonated)[1]



Chemical Structure:



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References

- 1. The TMAO-Producing Enzyme Flavin-Containing Monooxygenase 3 (FMO3) Regulates Obesity and the Beiging of White Adipose Tissue PMC [pmc.ncbi.nlm.nih.gov]
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